

2-Fluoro-4-methyl-5-(tributylstannyl)pyridine safety data sheet (SDS)

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Compound of Interest

Compound Name: 2-Fluoro-4-methyl-5-(tributylstannyl)pyridine

Cat. No.: B596233

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An In-depth Technical Safety Guide for 2-Fluoro-4-methyl-5-(tributylstannyl)pyridine

This guide is intended for researchers, scientists, and professionals in drug development who handle **2-Fluoro-4-methyl-5-(tributylstannyl)pyridine**. It provides comprehensive safety data, handling protocols, and hazard information based on available documentation. The toxicity profile of this compound is largely dictated by the tributyltin moiety, a class of organotin compounds known for their significant health and environmental hazards.

Chemical Identification





Identifier	Value
Chemical Name	2-Fluoro-4-methyl-5-(tributylstannyl)pyridine
CAS Number	1245816-06-1
Molecular Formula	C ₁₈ H ₃₂ FNSn
Molecular Weight	400.16 g/mol
Physical Form	Solid

Hazard Identification and GHS Classification

2-Fluoro-4-methyl-5-(tributylstannyl)pyridine is classified as a highly hazardous substance. The Globally Harmonized System (GHS) classification is summarized below.

Signal Word: Danger

GHS Pictograms:

Pictogram	Hazard Class
 alt text	Acute Toxicity (Oral)
 alt text	Reproductive Toxicity, Specific Target Organ Toxicity (Repeated Exposure)
 alt text	Hazardous to the Aquatic Environment
 alt text	Acute Toxicity (Dermal), Skin Irritation, Eye Irritation

Hazard Statements (H-Codes):

Code	Statement
H301	Toxic if swallowed.
H312	Harmful in contact with skin.
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H360FD	May damage fertility. May damage the unborn child.
H372	Causes damage to organs through prolonged or repeated exposure.
H410	Very toxic to aquatic life with long lasting effects.

Precautionary Statements (P-Codes):

Code	Statement
P202	Do not handle until all safety precautions have been read and understood.
P273	Avoid release to the environment.
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.
P301 + P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
P302 + P352 + P312	IF ON SKIN: Wash with plenty of soap and water. Call a POISON CENTER or doctor/physician if you feel unwell.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Hazard Classifications:

- Acute Toxicity, Oral (Category 3)
- Acute Toxicity, Dermal (Category 4)
- Skin Irritation (Category 2)
- Eye Irritation (Category 2)
- Reproductive Toxicity (Category 1B)
- Specific Target Organ Toxicity, Repeated Exposure (Category 1)
- Hazardous to the Aquatic Environment, Acute Hazard (Category 1)
- Hazardous to the Aquatic Environment, Chronic Hazard (Category 1)

Toxicological Information

The toxicity of **2-Fluoro-4-methyl-5-(tributylstannyl)pyridine** is primarily associated with the tributyltin (TBT) group. TBT compounds are known to be highly toxic.

General Toxicity of Tributyltin (TBT) Compounds:

- **Immune System:** TBT compounds are potent immunotoxic agents, particularly affecting the thymus gland.[1][2]
- **Endocrine System:** TBT is an endocrine disrupting compound, which can interfere with hormonal processes like growth and reproduction.[3] In some organisms, it has been shown to cause imposex, the development of male characteristics in females.[4][5]
- **Nervous System:** Organotin compounds can affect the central nervous system.[2][6]
- **Organ Damage:** Prolonged or repeated exposure can lead to damage to organs such as the liver and kidneys.[1][4] Animal studies have shown that tributyltins can cause bile duct damage.[1]
- **Skin and Eye Irritation:** TBT compounds can be potent irritants to the skin, eyes, and mucous membranes.[2][4] Skin exposure, especially at high concentrations, can result in chemical burns.[4][5]
- **Reproductive and Developmental Toxicity:** Tributyltin oxide has been shown to be embryotoxic and teratogenic in animal studies.[1]

Experimental Protocols and Handling

Given the high toxicity of this compound, stringent safety protocols must be followed. The following are general guidelines for handling highly toxic solids and organotin reagents.

Personal Protective Equipment (PPE):

- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use.[7]
- **Eye/Face Protection:** Use safety glasses with side-shields or chemical goggles and a face shield.[8]

- Skin and Body Protection: A lab coat, and in cases of potential significant exposure, chemical-resistant aprons or suits are recommended.[9]
- Respiratory Protection: All handling should be done in a certified chemical fume hood to avoid inhalation.[6][9] For non-routine operations or spills, a self-contained breathing apparatus may be necessary.[9]

Handling and Storage:

- Designated Area: Work with organotin reagents should be conducted in a designated area, such as a fume hood.[6]
- Ventilation: Use only in a well-ventilated area, preferably a chemical fume hood.[9][10]
- Storage: Store in a tightly closed container in a dry, well-ventilated place.[9] The storage class is 6.1C for combustible, acute toxic category 3 compounds.
- Incompatibilities: Keep away from strong oxidizing agents and acids.[10] Organotin hydrides react with water to produce flammable hydrogen gas.[11]
- Hygiene: Wash hands thoroughly after handling.[9] Do not eat, drink, or smoke in the work area.[9] Contaminated clothing should be removed immediately and cleaned before reuse.[12]

First Aid Measures:

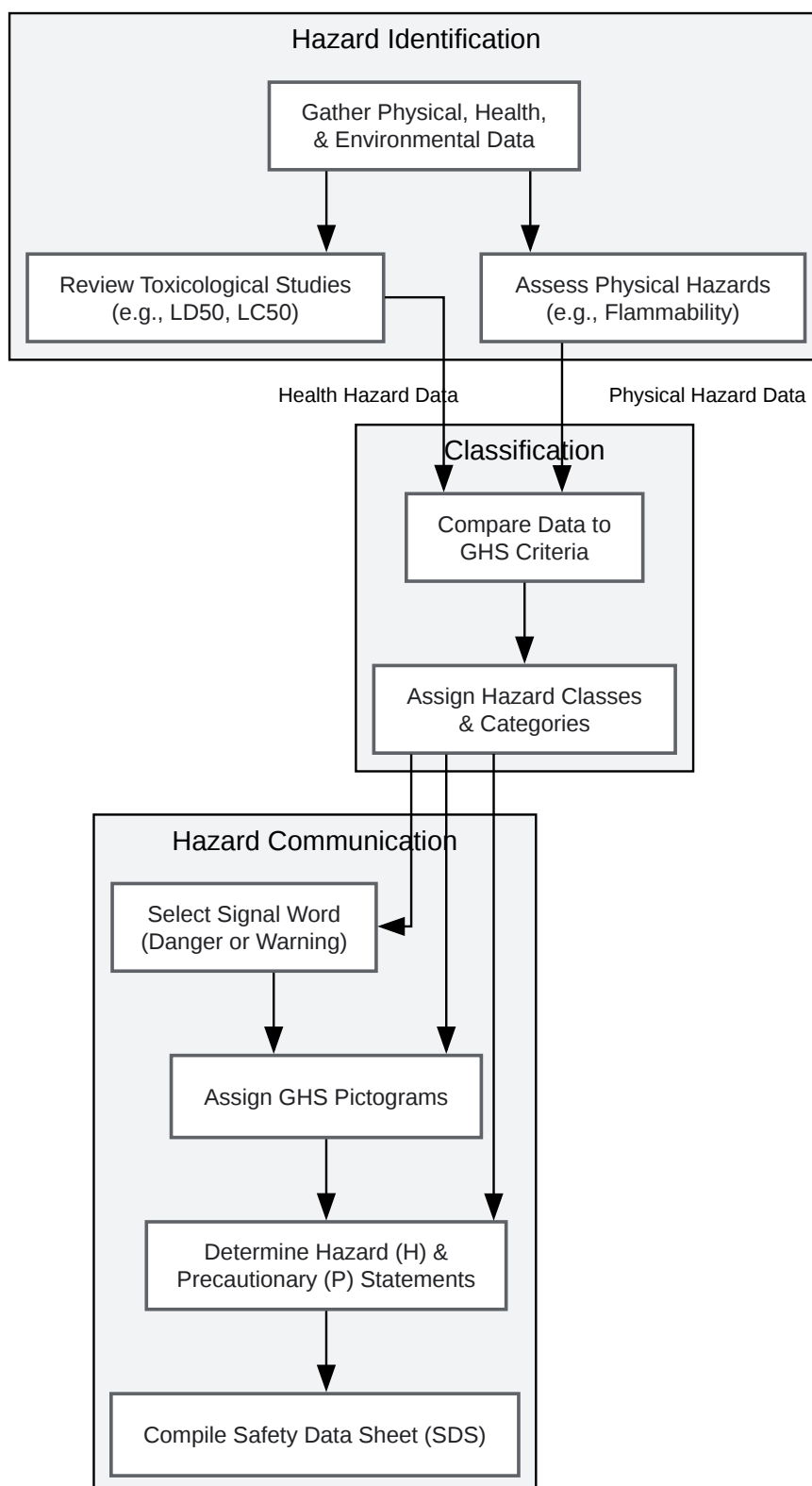
- If Swallowed: Do NOT induce vomiting. Immediately call a poison control center or doctor.[8]
- If on Skin: Immediately wash with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.[8][12]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek medical attention.[10][11]
- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[10]

Spill and Waste Disposal:

- Spill Response: Evacuate the area. Wear appropriate PPE, including respiratory protection.
[9] Carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[9][11]
- Waste Disposal: Dispose of waste material in accordance with local, state, and federal regulations. This material is considered hazardous waste.[10]

Diagrams

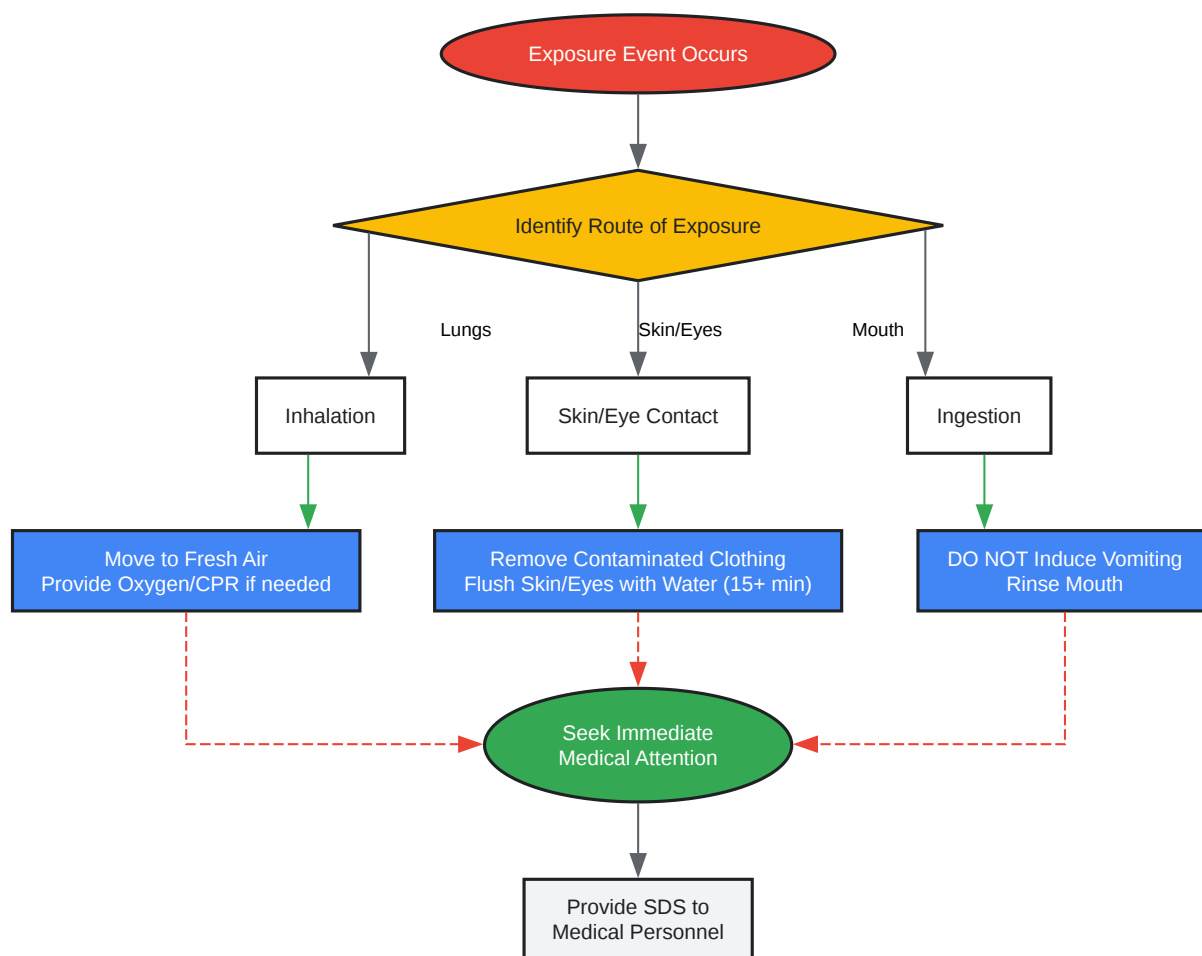
The following diagram illustrates the general workflow for GHS hazard classification, which is a systematic process to identify the hazards of a chemical and communicate them.



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Caption: GHS Hazard Classification Workflow.

This second diagram illustrates the logical relationship for handling exposure to a hazardous chemical like **2-Fluoro-4-methyl-5-(tributylstannyl)pyridine**, from the initial exposure event to the necessary response actions.



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Caption: Chemical Exposure First Aid Response.

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